

Application Notes and Protocols for SML-10-70-1 in Cell Culture

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Compound of Interest

Compound Name: SML-10-70-1

Cat. No.: B15623318

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Introduction

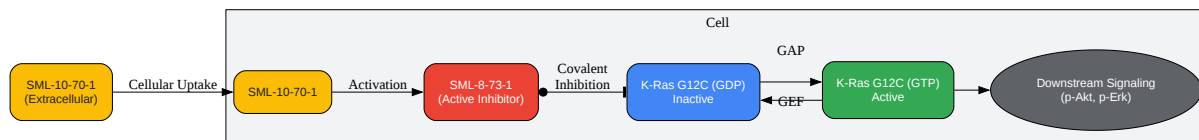
SML-10-70-1 is a cell-permeable prodrug of SML-8-73-1, a potent and selective covalent inhibitor of the oncogenic K-Ras G12C mutant.[1] Activating mutations in the K-Ras proto-oncogene are prevalent in a significant percentage of human cancers, making it a critical target for therapeutic development. The G12C mutation, in particular, introduces a cysteine residue that can be targeted by covalent inhibitors. **SML-10-70-1** serves as a valuable research tool for investigating the cellular consequences of K-Ras G12C inhibition and for the development of novel anti-cancer therapies.

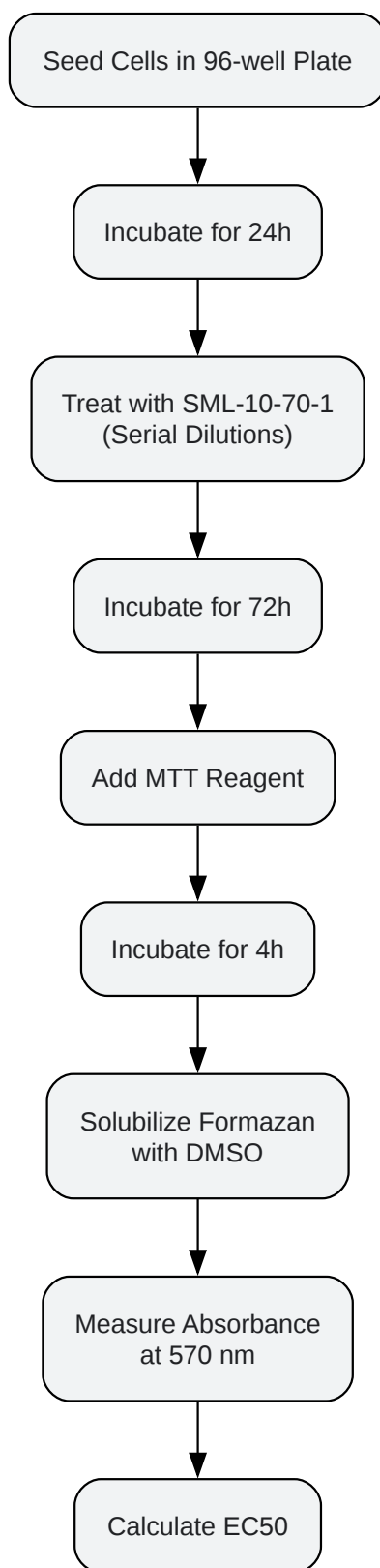
This document provides detailed application notes and experimental protocols for the use of **SML-10-70-1** in cell culture settings.

Mechanism of Action

SML-10-70-1 is designed to readily cross the cell membrane. Once inside the cell, it is converted to its active form, SML-8-73-1. This active compound then forms an irreversible covalent bond with the cysteine residue of the K-Ras G12C mutant protein.[1] This covalent

modification occurs within the guanine-nucleotide binding pocket, locking K-Ras in an inactive, GDP-bound state. The inhibition of K-Ras G12C prevents the activation of downstream effector pathways, most notably the PI3K/AKT and MAPK/ERK signaling cascades, which are crucial for cell proliferation, survival, and differentiation.[2][3]





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References

- 1. Therapeutic Targeting of Oncogenic K-Ras by a Covalent Catalytic Site Inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. In situ selectivity profiling and crystal structure of SML-8-73-1, an active site inhibitor of oncogenic K-Ras G12C - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Cell culture troubleshooting | Proteintech Group [[ptglab.com](https://www.proteintech.com/)]
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